

enflurane seizure risk compared to other inhalational anesthetics

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Comparison of Seizure Risks Among Inhalational Anesthetics

The table below summarizes the key characteristics and relative seizure risks of various inhalational anesthetics:

Anesthetic Agent	Relative Seizure Risk	Key Characteristics and Context	Supporting Data Type
Enflurane	High	"Intermediate" agent between halothane and isoflurane; known to cause seizure activity on EEG, especially with deep anesthesia (high concentrations), hypocapnia, or auditory stimulation [1].	Historical Clinical Review [1]
Isoflurane	Low	Promotes "stability of cardiac rhythm"; noted for molecular stability and probable lack of toxicity compared to halothane and enflurane [1].	Historical Clinical Review [1]

Anesthetic Agent	Relative Seizure Risk	Key Characteristics and Context	Supporting Data Type
Sevoflurane	Dose-Dependent	Can induce dose-dependent increases in epileptiform EEG biomarkers (spikes, high-frequency oscillations) in both epileptic and non-epileptic brain regions [2].	Intraoperative iEEG Study [2]
Desflurane	Not significantly associated	Primarily studied for recovery profiles in neurosurgery; no significant seizure risk reported in recent meta-analyses [3].	Systematic Review & Meta-Analysis [3]
Halothane	Low	Known for "smoother inhalation induction"; not associated with significant seizure activity [1].	Historical Clinical Review [1]

Experimental Data and Protocols

Understanding the evidence behind these comparisons is crucial for interpreting the data.

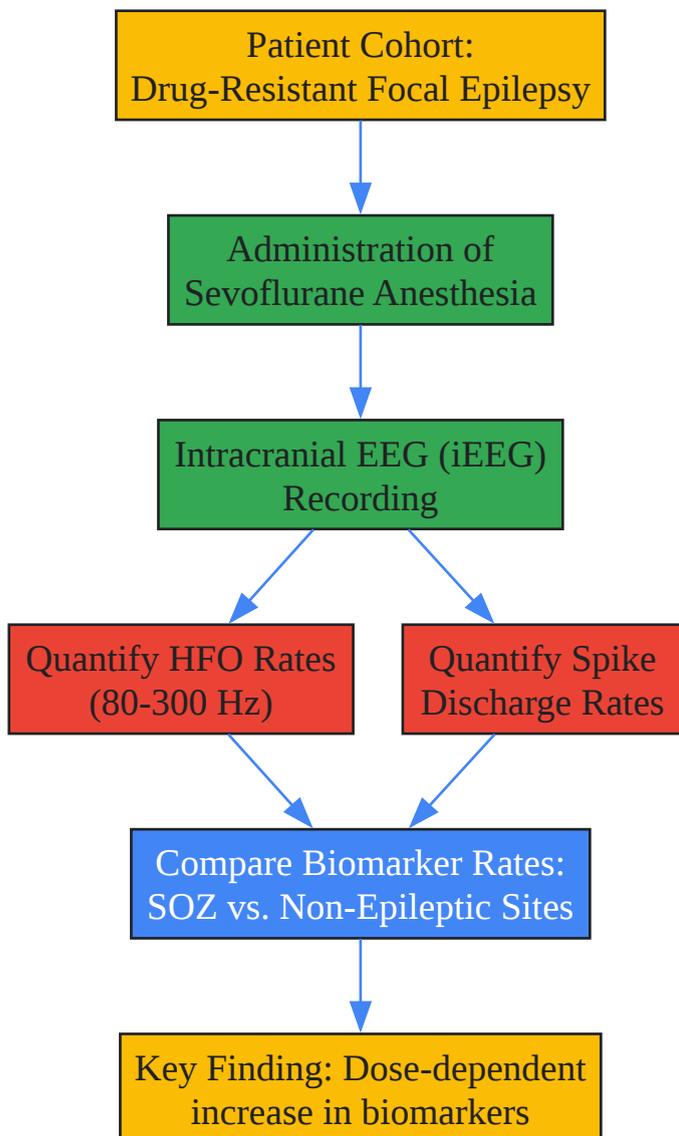
1. Historical Clinical Comparison

- **Objective:** To clinically compare the properties of halothane, **enflurane**, and isflurane [1].
- **Methodology:** A review study synthesizing clinical observations and earlier research findings. It noted that **enflurane** could induce seizure activity, which was a distinct disadvantage compared to the stability offered by isoflurane [1].
- **Key Findings:** This review cemented **enflurane's** reputation for having a higher potential to elicit seizures under certain conditions, influencing its decline in clinical favor.

2. Intraoperative iEEG under Sevoflurane

- **Objective:** To analyze the dose-dependent effects of Sevoflurane on epileptiform biomarkers (High-Frequency Oscillations/HFOs and spikes) during pediatric epilepsy surgery [2].
- **Methodology:** Intraoperative intracranial EEG (iEEG) was recorded in children with drug-resistant epilepsy. HFO and spike rates were quantified at non-epileptic sites and within the seizure onset zone under varying concentrations (0.5 to 2.5 vol%) of Sevoflurane [2].
- **Key Findings:** Higher doses of Sevoflurane (e.g., 2-4 vol%) significantly increased HFO and spike rates even at non-epileptic sites, demonstrating its dose-dependent pro-epileptogenic effect [2].

The workflow and logic of this modern experimental approach can be visualized as follows:



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Key Takeaways for Researchers

- **Enflurane vs. Modern Agents:** **Enflurane** carries a well-documented, higher risk of provoking seizure activity. Its use has been largely superseded by safer agents like sevoflurane and desflurane, which offer more favorable recovery profiles and fewer CNS side effects [1] [3].
- **Sevoflurane's Nuanced Risk:** While sevoflurane is generally safe, researchers and clinicians should be aware of its **dose-dependent potential to induce epileptiform activity** [2]. This is particularly relevant in epilepsy surgery or for patients with underlying seizure disorders.
- **Research Context:** Contemporary investigations into anesthetic-related seizure risk focus on quantifying EEG biomarkers in specific patient populations, moving beyond the historical clinical

observations that first identified **enflurane**'s liability [2].

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References

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2. Normative atlases of high-frequency oscillation and spike ... [pmc.ncbi.nlm.nih.gov]
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